

"aluminum lactate molecular weight and formula"

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Compound of Interest

Compound Name: Aluminum lactate

Cat. No.: B044824

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In-Depth Technical Guide: Aluminum Lactate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the chemical properties of **aluminum lactate**, a compound with applications ranging from cosmetics to pharmaceuticals.

Core Chemical Properties

Aluminum lactate is the aluminum salt of lactic acid.^{[1][2][3]} It is typically a white powder.^{[2][3]} The compound is formed from one aluminum ion and three lactate ions.

Data Presentation: Chemical Formula and Molecular Weight

For clarity and quick reference, the fundamental quantitative data for **aluminum lactate** is summarized in the table below.

Property	Value	Citations
Molecular Formula	$C_9H_{15}AlO_9$	[4][5][6]
Alternate Formula	$Al(C_3H_5O_3)_3$	[1]
Molecular Weight	294.19 g/mol	[4][5][7]
IUPAC Name	bis(2-hydroxypropanoyloxy)alumanyl 2-hydroxypropanoate	[4]
Synonyms	Aluminum trilactate, Tris(2-hydroxypropanoato)aluminum	[1][4]

Experimental Protocols

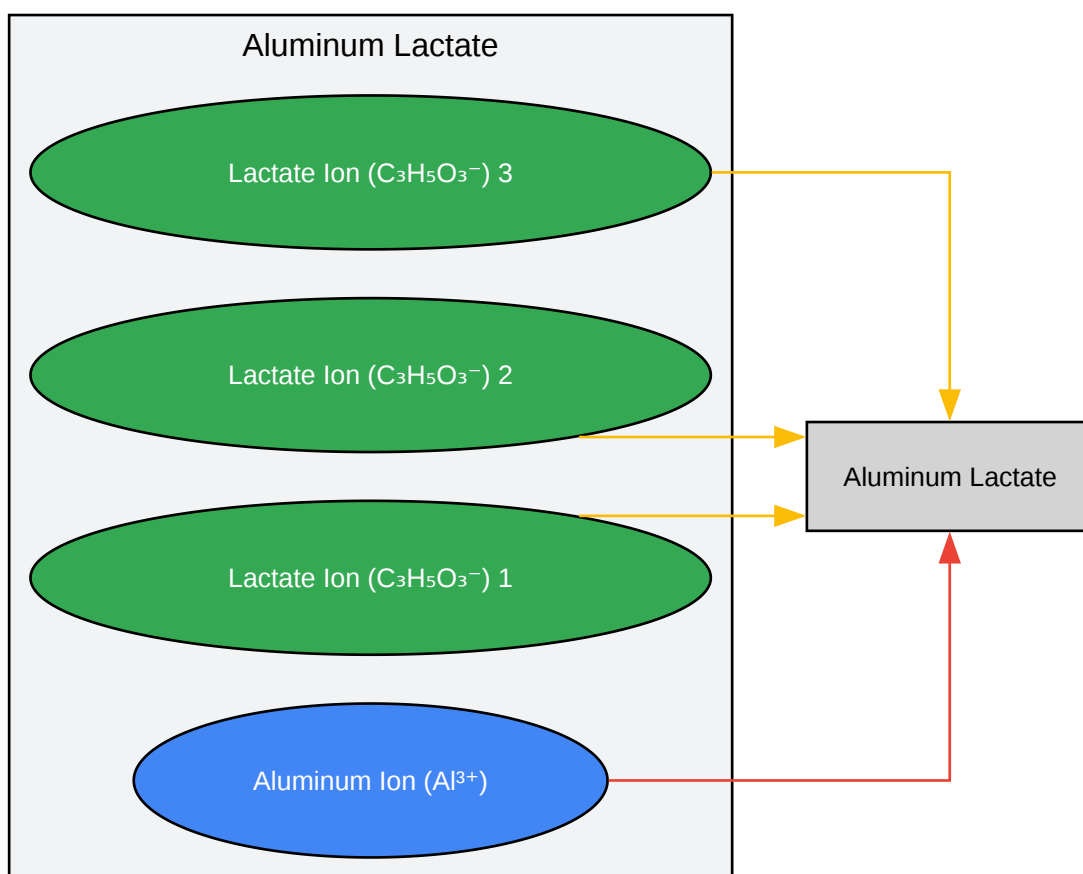
Synthesis of Aluminum Lactate

A common laboratory-scale synthesis of **aluminum lactate** involves a precipitation reaction.[1] The general methodology is as follows:

- **Reactant Preparation:** Prepare an aqueous solution of a soluble barium salt of lactic acid (barium lactate) and a separate aqueous solution of aluminum sulfate.
- **Precipitation:** The two solutions are mixed. A precipitation reaction occurs, forming insoluble barium sulfate and soluble **aluminum lactate**.
- **Separation:** The barium sulfate precipitate is removed from the solution via filtration.
- **Isolation:** The **aluminum lactate** can be isolated from the filtrate, typically through evaporation of the water.

Logical Relationships

The following diagram illustrates the constituent components of **aluminum lactate**.



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Constituent ions of **aluminum lactate**.

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